

# Solubility profile of 2-Cyclopropylaniline in common laboratory solvents

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## Compound of Interest

Compound Name: 2-Cyclopropylaniline

Cat. No.: B1360045

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## Solubility Profile of 2-Cyclopropylaniline: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **2-Cyclopropylaniline** in common laboratory solvents. Due to the limited availability of precise quantitative solubility data in public literature, this guide summarizes the available qualitative information and presents a detailed experimental protocol for determining the empirical solubility of **2-Cyclopropylaniline**. This information is critical for its application in chemical synthesis, pharmaceutical research, and agrochemical development.

## Overview of 2-Cyclopropylaniline

**2-Cyclopropylaniline** is an organic compound featuring a cyclopropyl group attached to an aniline ring. This substitution imparts unique steric and electronic properties, making it a valuable intermediate in the synthesis of various target molecules. A clear understanding of its solubility is fundamental for reaction setup, purification, formulation, and various analytical procedures.

Physical Properties:

| Property          | Value                                       |
|-------------------|---|
| Molecular Formula | C <sub>9</sub> H <sub>11</sub> N            |
| Molecular Weight  | 133.19 g/mol                                |
| Appearance        | Colorless to pale yellow liquid or solid[1] |
| Boiling Point     | 104 °C at 9 Torr[2]                         |
| Density           | 1.029 g/cm <sup>3</sup> [2]                 |

## Solubility Data

Exhaustive searches of scientific databases and literature did not yield specific quantitative solubility values for **2-Cyclopropylaniline** in common laboratory solvents. However, qualitative descriptions consistently indicate its general solubility behavior.

Qualitative Solubility Summary:

Based on available information, **2-Cyclopropylaniline** is generally described as being soluble in organic solvents and potentially moderately soluble in water[1]. The presence of the amine group suggests some degree of polarity, while the cyclopropyl and phenyl groups contribute to its nonpolar character. This dual nature influences its solubility across a range of solvents.

The following table provides an estimated qualitative solubility profile based on general chemical principles and available descriptions.

| Solvent Class | Solvent      | Expected Solubility | Rationale   |
|---------------|--------------|---------------------|---|
| Polar Protic  | Water        | Moderate to Low     | The amine group can form hydrogen bonds with water, but the bulky nonpolar cyclopropyl and phenyl groups limit overall solubility. For experiments requiring higher concentrations, a co-solvent is likely necessary. |
| Methanol      | Soluble      |                     | The alkyl chain is short, and it can act as both a hydrogen bond donor and acceptor, effectively solvating the amine group.   |
| Ethanol       | Soluble      |                     | Similar to methanol, ethanol is a polar protic solvent that can effectively solvate 2-Cyclopropylaniline.   |
| Polar Aprotic | Acetonitrile | Soluble             | A study on a related N-cyclopropylaniline derivative used a 15:85 v/v% acetonitrile/water mixture to enhance solubility, suggesting good solubility in acetonitrile.  |

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|                              |                          |   |  |
|------------------------------|--------------------------|---|--|
| Dimethyl Sulfoxide<br>(DMSO) | Soluble                  | DMSO is a strong polar aprotic solvent capable of dissolving a wide range of organic compounds.   |  |
| Acetone                      | Soluble                  | As a common polar aprotic solvent, acetone is expected to readily dissolve 2-Cyclopropylaniline.  |  |
| Ethyl Acetate                | Soluble                  | This ester is a moderately polar solvent and is expected to be a good solvent for this compound.  |  |
| Nonpolar                     | Dichloromethane<br>(DCM) | Soluble   | The organic nature of the molecule suggests good solubility in this common nonpolar solvent. |
| Toluene                      | Soluble                  | The aromatic ring of toluene can interact favorably with the phenyl ring of 2-Cyclopropylaniline. |  |

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|         |                               |   |
|---------|-------------------------------|---|
| Hexanes | Soluble to Moderately Soluble | While soluble in many organic solvents, the polarity of the amine group might slightly reduce its solubility in highly nonpolar alkanes compared to other organic solvents. |
|---------|-------------------------------|---|

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## Experimental Protocol for Solubility Determination

To obtain quantitative solubility data, a standardized experimental protocol is required. The following outlines a common and reliable method for determining the solubility of a solid organic compound like **2-Cyclopropylaniline** in various solvents.

Objective: To determine the saturation solubility of **2-Cyclopropylaniline** in a given solvent at a specific temperature.

Materials:

- **2-Cyclopropylaniline** (solid form)
- Selected laboratory solvents (e.g., water, methanol, ethanol, acetonitrile, etc.)
- Scintillation vials or small test tubes with screw caps
- Magnetic stirrer and stir bars or a shaker bath
- Temperature-controlled environment (e.g., incubator, water bath)
- Analytical balance
- Micropipettes
- Syringe filters (0.22  $\mu\text{m}$  or 0.45  $\mu\text{m}$ )

- High-Performance Liquid Chromatography (HPLC) system with a suitable column and detector (or other suitable analytical instrumentation like UV-Vis spectrophotometer)

**Procedure:**

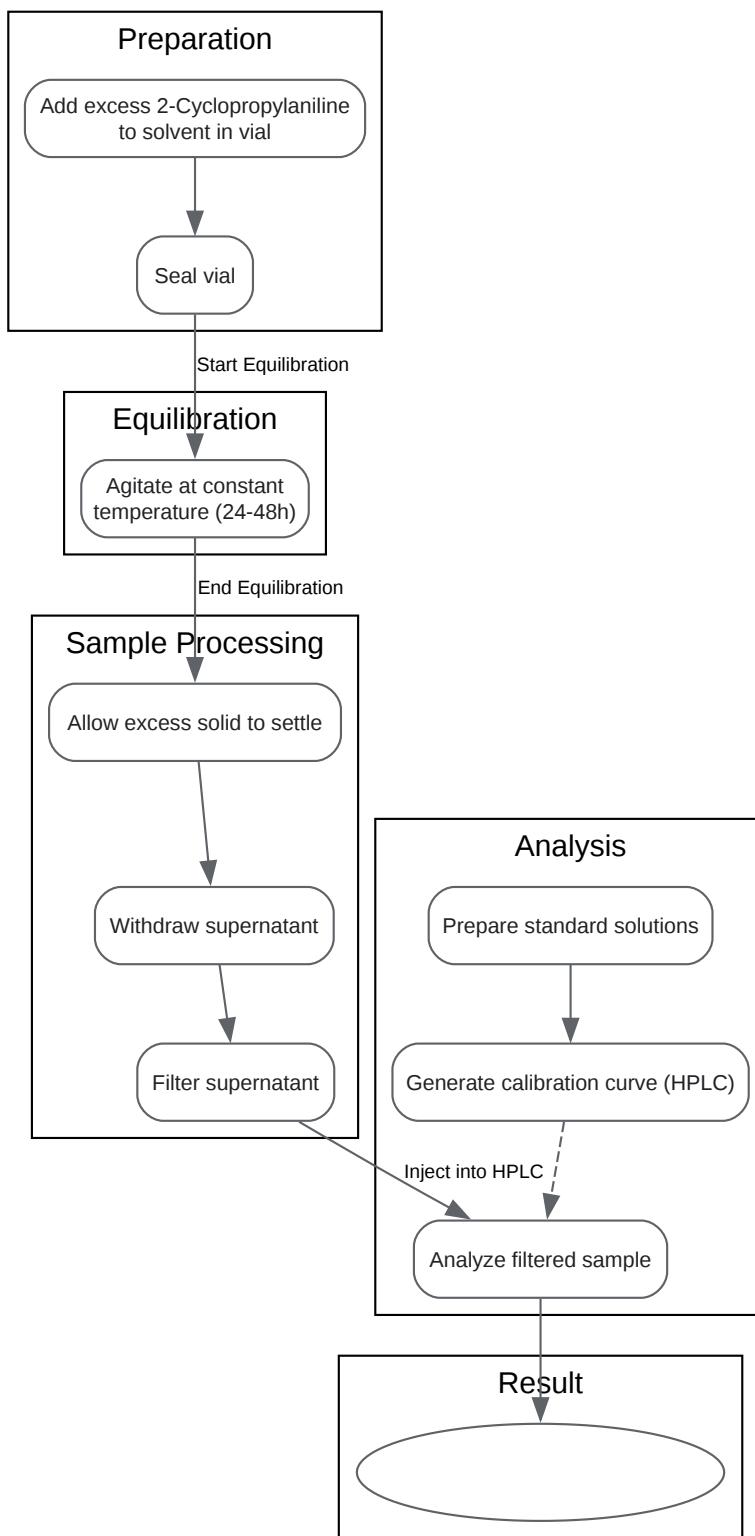
- Preparation of Saturated Solutions:
  - Add an excess amount of **2-Cyclopropylaniline** to a series of vials, each containing a known volume of a different solvent. The excess solid is crucial to ensure saturation is reached.
  - Seal the vials tightly to prevent solvent evaporation.
- Equilibration:
  - Place the vials in a shaker or on a stir plate in a temperature-controlled environment (e.g., 25 °C).
  - Allow the mixtures to equilibrate for a sufficient period (typically 24-48 hours) to ensure that the solvent is fully saturated with the solute. Constant agitation is necessary.
- Sample Preparation for Analysis:
  - After equilibration, allow the vials to stand undisturbed for a short period to let the excess solid settle.
  - Carefully withdraw a known volume of the supernatant using a micropipette.
  - Immediately filter the collected supernatant through a syringe filter into a clean vial to remove any undissolved solid particles.
- Sample Analysis:
  - Prepare a series of standard solutions of **2-Cyclopropylaniline** of known concentrations in the respective solvent.
  - Analyze the standard solutions using HPLC (or another suitable method) to generate a calibration curve.

- Analyze the filtered saturated solution under the same conditions.
- Calculation of Solubility:
  - Using the calibration curve, determine the concentration of **2-Cyclopropylaniline** in the saturated solution.
  - Express the solubility in desired units, such as g/L, mg/mL, or mol/L.

## Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of the solubility of **2-Cyclopropylaniline**.

## Experimental Workflow for Solubility Determination

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Caption: Workflow for determining the solubility of **2-Cyclopropylaniline**.

This comprehensive guide provides researchers with the necessary information to effectively work with **2-Cyclopropylaniline**. While quantitative data is not readily available, the provided qualitative profile and detailed experimental protocol will enable scientists to determine the precise solubility in their specific solvent systems, facilitating its use in further research and development.

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## References

- 1. CAS 3158-73-4: 2-Cyclopropylaniline | CymitQuimica [cymitquimica.com]
- 2. 2-cyclopropylaniline CAS#: 3158-73-4 [amp.chemicalbook.com]
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